

Application Note: Preparation and Handling of DDP-38003 Dihydrochloride Stock Solutions

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Compound of Interest

Compound Name: DDP-38003 dihydrochloride

Cat. No.: B10800141 Get Quote

Introduction

DDP-38003 is a novel, orally available, and potent inhibitor of histone lysine-specific demethylase 1A (KDM1A/LSD1), a key epigenetic regulator.[1][2][3] With an IC₅₀ value of 84 nM, DDP-38003 demonstrates significant activity against its target.[1][4] KDM1A/LSD1 is an enzyme responsible for the demethylation of mono- and di-methylated lysine 4 and lysine 9 on histone H3 (H3K4me1/2 and H3K9me1/2).[5][6] Overexpression of KDM1A/LSD1 is observed in various cancers, where it contributes to the silencing of tumor-suppressor genes, leading to increased proliferation and a block in cell differentiation.[5][6]

By inhibiting KDM1A/LSD1, DDP-38003 can reactivate the expression of these silenced genes, inducing differentiation and apoptosis in cancer cells.[6] Due to these properties, DDP-38003 is investigated as a potential oral anticancer agent, having shown efficacy in increasing survival in mouse models of leukemia.[1][4][5] This document provides a detailed protocol for the preparation, storage, and handling of **DDP-38003 dihydrochloride** stock solutions for research applications.

Quantitative Data Summary

For accurate and reproducible experimental results, it is crucial to start with a properly prepared and characterized stock solution. The following tables summarize the key properties of **DDP-38003 dihydrochloride**.

Table 1: Physicochemical Properties of DDP-38003 Dihydrochloride



Property	Value	Reference
Molecular Formula	C21H28Cl2N4O	[4]
Molecular Weight	423.38 g/mol	[4]
CAS Number	1831167-98-6	[4][7]
Appearance	Brown to reddish-brown solid	[7]

Table 2: Solubility Data for DDP-38003 Dihydrochloride

Solvent	Concentration	Notes	
DMSO	≥ 29 mg/mL (≥ 68.50 mM)	Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.[1][7]	

Table 3: Storage and Stability Recommendations



Form	Storage Temperature	Duration	Notes
Solid Powder	4°C	As per manufacturer	Store sealed and protected from moisture.[4][7]
Stock Solution in DMSO	-20°C	1 month	Store sealed and protected from moisture. Aliquot to avoid repeated freezethaw cycles.[4][7]
Stock Solution in DMSO	-80°C	6 months	Store sealed and protected from moisture. Aliquot to avoid repeated freezethaw cycles.[4][7]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **DDP-38003 dihydrochloride** in DMSO. Adjust calculations accordingly for different desired concentrations.

Materials and Equipment

- DDP-38003 dihydrochloride powder (CAS: 1831167-98-6)
- Anhydrous or new, unopened Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated P200 and P1000 micropipettes and sterile tips
- Vortex mixer



• Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

Safety Precautions

- DDP-38003 dihydrochloride is for research use only. Its toxicological properties have not been fully investigated.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times to avoid skin contact, inhalation, or ingestion.
- Consult the Safety Data Sheet (SDS) for this product before handling.

Calculation of Reagents

To prepare a stock solution of a specific molarity, use the following formula:

Mass (mg) = Desired Concentration (mol/L) \times Volume (L) \times Molecular Weight (g/mol) \times 1000 (mg/g)

For a 10 mM (0.010 mol/L) stock solution in 1 mL (0.001 L):

- Mass (mg) = 0.010 mol/L × 0.001 L × 423.38 g/mol × 1000 mg/g
- Mass (mg) = 4.23 mg

Table 4: Quick Calculation Reference for Preparing **DDP-38003 Dihydrochloride** Solutions

Desired Concentration	Mass for 1 mL Solvent	Mass for 5 mL Solvent
1 mM	0.423 mg	2.117 mg
5 mM	2.117 mg	10.585 mg
10 mM	4.234 mg	21.170 mg
50 mM	21.170 mg	105.850 mg

Step-by-Step Procedure

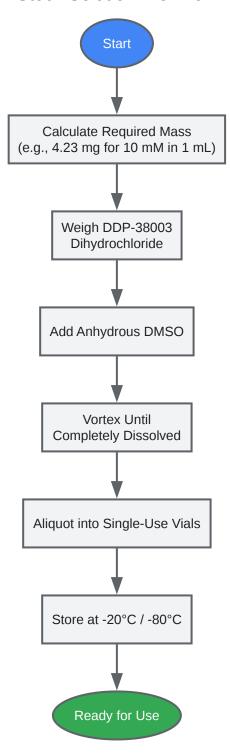


- Preparation: Before opening, allow the vial of **DDP-38003 dihydrochloride** to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh out the calculated amount of **DDP-38003 dihydrochloride** (e.g., 4.23 mg for 1 mL of a 10 mM solution) and transfer it into the tube.
- Solubilization: Using a calibrated micropipette, add the calculated volume of fresh DMSO (e.g., 1 mL) to the tube containing the compound.
- Dissolution: Cap the tube securely and vortex at medium speed for 1-2 minutes until the solid is completely dissolved. A clear, brown to reddish-brown solution should be formed.[7] If dissolution is slow, gentle warming (to 37°C) or brief sonication can be applied.
- Aliquoting: To prevent degradation from multiple freeze-thaw cycles, dispense the stock solution into single-use aliquots in sterile, clearly labeled cryogenic vials or microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[4][7]

Visualizations Workflow for Stock Solution Preparation



Stock Solution Workflow



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Caption: Workflow for preparing **DDP-38003 dihydrochloride** stock solution.



Simplified Signaling Pathway of KDM1A/LSD1 Inhibition

Mechanism of DDP-38003 Action

Histone H3 (Dimethylated Lysine 4) Substrate Inhibition KDM1A / LSD1 (Histone Demethylase) Demethylation Tumor Suppressor Gene Re-expression

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Caption: DDP-38003 inhibits KDM1A/LSD1, preventing gene silencing.

Tumor Suppressor Gene Silencing

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